

# Daphnilongeranin A CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Daphnilongeranin A*

Cat. No.: *B8261932*

[Get Quote](#)

## An In-Depth Technical Guide to Daphnilongeranin A

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Daphnilongeranin A** is a naturally occurring alkaloid isolated from the plant species *Daphniphyllum longeracemosum*. As a member of the complex family of *Daphniphyllum* alkaloids, it represents a unique chemical scaffold that is of interest to synthetic chemists and pharmacologists. This technical guide provides a comprehensive overview of the available scientific data on **Daphnilongeranin A**, including its chemical identifiers and key structural features. While specific biological activity and mechanistic studies on **Daphnilongeranin A** are currently limited in the published literature, this document also summarizes the broader pharmacological context of the *Daphniphyllum* alkaloid family, highlighting their potential as a source for novel therapeutic agents.

### Chemical Identity and Properties

**Daphnilongeranin A** is a structurally complex molecule belonging to the *Daphniphyllum* class of alkaloids. Its chemical identity is established by the following identifiers:

Identifier	Value	Source
CAS Number	874201-05-5	[1]
PubChem ID	11531079	[1]
Molecular Formula	C <sub>23</sub> H <sub>29</sub> NO <sub>4</sub>	[1]
Molecular Weight	383.5 g/mol	[1]
Compound Type	Alkaloid	[1]

## Structural Elucidation

**Daphnilongeranin A** was first isolated from the leaves and stems of *Daphniphyllum longeracemosum*. Its structure was determined through spectroscopic methods, including nuclear magnetic resonance (NMR) and mass spectrometry. A key feature of its structure is the intricate polycyclic ring system characteristic of *Daphniphyllum* alkaloids.

## Biological Activity and Pharmacological Potential

As of the latest available data, specific biological activity studies for **Daphnilongeranin A** have not been extensively reported in peer-reviewed literature. Consequently, quantitative data such as IC<sub>50</sub> or EC<sub>50</sub> values from specific bioassays for this compound are not available.

However, the broader class of *Daphniphyllum* alkaloids, comprising over 350 identified compounds, has been shown to exhibit a range of biological activities. These activities provide a basis for inferring the potential areas of pharmacological interest for **Daphnilongeranin A** and underscore the need for future research.

## General Bioactivities of *Daphniphyllum* Alkaloids

*Daphniphyllum* alkaloids are known to possess a variety of biological properties, including:

- **Cytotoxic Activity:** Many alkaloids from this family have demonstrated cytotoxicity against various cancer cell lines. This has made them a subject of interest in the search for new anticancer agents.

- **Antioxidant Effects:** Some members of this class have shown the ability to scavenge free radicals, suggesting potential applications in conditions associated with oxidative stress.
- **Vasorelaxant Properties:** Certain *Daphniphyllum* alkaloids have been observed to induce relaxation of blood vessels, indicating potential cardiovascular effects.
- **Anti-platelet Activating Factor Effects:** Inhibition of platelet-activating factor (PAF) is another reported activity, which could have implications for inflammatory and thrombotic conditions.

It is important to emphasize that these are general activities of the alkaloid class, and the specific profile of **Daphnilongeranin A** remains to be elucidated through dedicated experimental studies.

## Experimental Protocols: A General Framework

While specific experimental protocols for **Daphnilongeranin A** are not available, this section provides a generalized methodology for assessing the cytotoxic activity of a novel natural product, based on common practices in the field. This can serve as a template for future investigations into the biological effects of **Daphnilongeranin A**.

### In Vitro Cytotoxicity Assay (MTT Assay)

The methylthiazoletetrazolium (MTT) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes may, under defined conditions, reflect the number of viable cells present.

**Objective:** To determine the concentration at which a compound reduces the viability of a cancer cell line by 50% (IC<sub>50</sub>).

**Materials:**

- Human cancer cell line (e.g., HeLa, A549, MCF-7)
- **Daphnilongeranin A** (dissolved in a suitable solvent, e.g., DMSO)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin

- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- CO<sub>2</sub> incubator
- Microplate reader

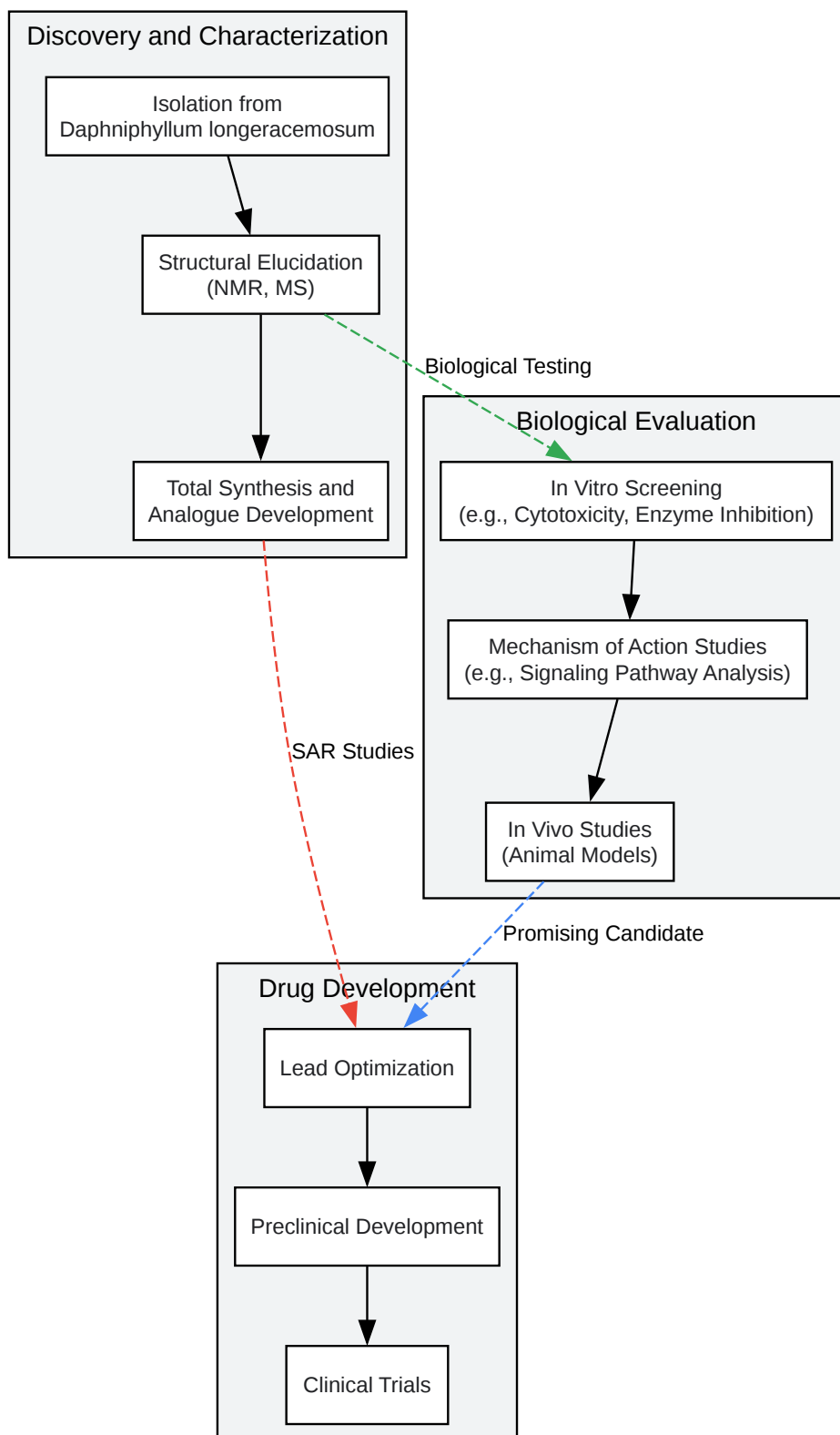
#### Procedure:

- **Cell Seeding:** Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours at 37°C in a 5% CO<sub>2</sub> humidified atmosphere.
- **Compound Treatment:** Prepare serial dilutions of **Daphnilongeranin A** in culture medium. After 24 hours, remove the old medium from the wells and add 100 µL of the diluted compound solutions. Include a vehicle control (medium with the same concentration of DMSO used to dissolve the compound) and a positive control (a known cytotoxic agent).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- **MTT Addition:** After the incubation period, add 20 µL of MTT solution to each well and incubate for another 4 hours.
- **Formazan Solubilization:** Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the percentage of viability against the compound concentration and determine the IC<sub>50</sub> value using a suitable software.

## Logical Relationships and Future Directions

The study of **Daphnilongeranin A** is currently in its nascent stages, with its chemical characterization being the primary focus to date. The logical progression of research for this

and other newly discovered natural products is outlined in the following workflow.



[Click to download full resolution via product page](#)

Figure 1. Research and Development Workflow for Natural Products.

Future research on **Daphnilongeranin A** should prioritize comprehensive biological screening to identify its potential therapeutic applications. Based on the activities of related compounds, initial investigations into its cytotoxic, antioxidant, and anti-inflammatory properties are warranted. Should promising activity be identified, subsequent studies should focus on elucidating its mechanism of action, which could involve the identification of specific molecular targets and signaling pathways.

## Conclusion

**Daphnilongeranin A** is a chemically intriguing member of the Daphniphyllum alkaloid family. While its full pharmacological profile remains to be determined, the known biological activities of this class of compounds suggest that **Daphnilongeranin A** could be a valuable lead compound for drug discovery. This technical guide serves as a foundational resource for researchers and drug development professionals, summarizing the current state of knowledge and providing a roadmap for future investigations into this promising natural product. The lack of specific biological data for **Daphnilongeranin A** highlights a significant research gap and an opportunity for novel discoveries in the field of natural product pharmacology.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Daphnilongeranin A CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8261932#daphnilongeranin-a-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b8261932#daphnilongeranin-a-cas-number-and-chemical-identifiers)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)